

1,2,3-Trichlorobenzene CAS number and molecular weight

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Compound of Interest

Compound Name: 1,2,3-Trichlorobenzene

Cat. No.: B084244

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Physicochemical Properties of 1,2,3-Trichlorobenzene

This document provides fundamental physicochemical data for **1,2,3-Trichlorobenzene**, a chlorinated aromatic hydrocarbon. The compound, with the chemical formula $C_6H_3Cl_3$, is one of three isomers of trichlorobenzene.

The key identifiers and molecular properties are summarized below for researchers and scientists in relevant fields. The CAS number is a unique identifier assigned by the Chemical Abstracts Service, crucial for unambiguous identification in chemical databases and regulatory documentation.^{[1][2]} The molecular weight is a fundamental property, essential for stoichiometric calculations in chemical reactions and for various analytical techniques.^{[3][4]}

Parameter	Value	Reference
CAS Number	87-61-6	[1][2]
Molecular Weight	181.45 g/mol	[2][3]
Molecular Formula	C ₆ H ₃ Cl ₃	[1][2]
Synonyms	vic-Trichlorobenzene, 1,2,6-Trichlorobenzene	[4]
Melting Point	51-54 °C	[1]
Boiling Point	218-219 °C	
Vapor Density	6.25 (vs air)	

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References

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